

# An In-Depth Guide to the Spectroscopic Characterization of 4'-Methylformanilide

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## Compound of Interest

Compound Name: 4'-Methylformanilide

Cat. No.: B184166

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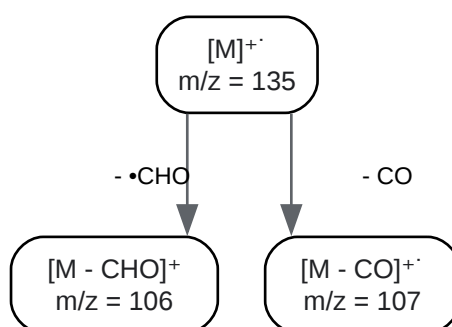
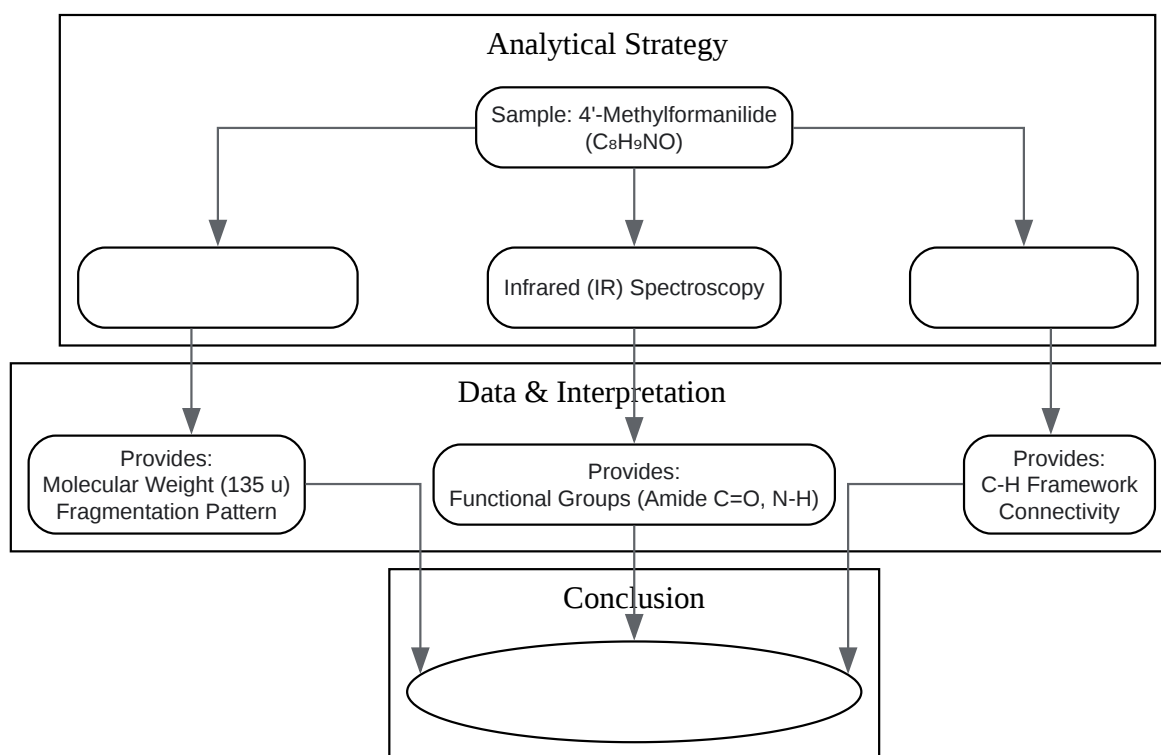
This technical guide provides a comprehensive analysis of the spectroscopic data for **4'-Methylformanilide** (CAS: 3085-54-9), a key chemical intermediate.<sup>[1][2]</sup> For researchers, process chemists, and quality control scientists, the unambiguous confirmation of a molecule's identity is paramount. Spectroscopic techniques are the cornerstones of this process, each providing a unique and complementary piece of structural evidence.<sup>[3][4]</sup> This document moves beyond a simple data repository, delving into the causality behind experimental choices and the logic of spectral interpretation to present a self-validating structural proof for **4'-Methylformanilide**.

The core principle of modern analytical chemistry is that no single technique provides absolute proof. Instead, we build a robust, irrefutable case by correlating data from orthogonal methods. In this guide, we will integrate data from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) to create a complete and validated spectroscopic profile of the target molecule.

## The Analytical Workflow: A Multi-Technique Approach

The structural elucidation of an organic compound like **4'-Methylformanilide** is a systematic process. We begin with a hypothesis of the structure and then use spectroscopic methods to test it. Mass spectrometry provides the molecular weight and fragmentation clues, infrared spectroscopy identifies the functional groups present, and NMR spectroscopy maps out the

precise carbon-hydrogen framework. The convergence of all three data sets on the same structure provides high-confidence verification.



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## References

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